

# Busan 40: A Comprehensive Technical Review of its Physicochemical Properties

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## Compound of Interest

Compound Name: *Busan 40*

Cat. No.: *B165887*

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## Introduction

**Busan 40**, identified by its CAS Number 51026-28-9, is a microbicide and preservative with the chemical name Potassium N-hydroxymethyl-N-methyldithiocarbamate. It is utilized in various industrial applications to control the growth of bacteria and fungi. This technical guide provides an in-depth overview of the known physical and chemical properties of **Busan 40**, outlines standard experimental methodologies for their determination, and presents a conceptual model of its biocidal mechanism of action.

## Physicochemical Properties

The quantitative physical and chemical characteristics of **Busan 40** are summarized in the table below. This information has been compiled from available technical documentation.

Property	Value
Appearance	Clear, yellow to green liquid
Odor	Not explicitly defined in available documents
Specific Gravity (21°C/21°C)	1.187
Density (21°C)	9.9 pounds per gallon
Boiling Point	Data not available
Freezing Point	-9°C
Flash Point (Open Cup)	>100°C
Flash Point (Closed Cup)	>100°C
Solubility	Completely soluble in water
pH (1% solution)	11.4
Viscosity (21°C)	5.5 centipoise

## Experimental Protocols

While specific experimental protocols for the determination of **Busan 40's** physicochemical properties are not publicly available, the following standard test methods are representative of the methodologies typically employed for such characterizations.

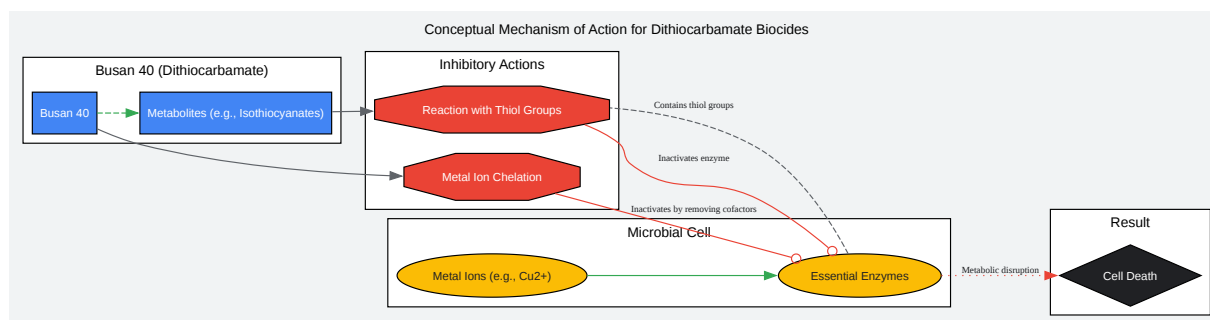
- **Specific Gravity:** The specific gravity of liquid industrial chemicals is commonly determined using a hydrometer or a pycnometer, as outlined in ASTM D891.<sup>[1][2][3][4]</sup> The pycnometer method is generally considered more precise.<sup>[1][3]</sup>
- **Flash Point:** The flash point of volatile materials can be determined by either open-cup or closed-cup methods. The Cleveland Open Cup method (ASTM D92) and the Pensky-Martens Closed Cup Tester (ASTM D93) are standard procedures for determining the flash point of petroleum products and other liquids.<sup>[5][6][7][8]</sup>
- **Viscosity:** The viscosity of liquids can be measured using various techniques. For non-Newtonian fluids, rotational viscometers are often used, as described in ASTM D2196.<sup>[9]</sup> For

other liquids, methods such as the Stabinger viscometer (ASTM D7042) or capillary viscometers (ASTM D445) are employed to determine dynamic and kinematic viscosity.[10][11][12]

- pH: The pH of a solution is typically measured using a calibrated pH meter. Standard methods for pH measurement are well-established and widely used in chemical analysis.

## Mechanism of Action

**Busan 40** belongs to the dithiocarbamate class of biocides. The fungicidal and bactericidal activity of dithiocarbamates is attributed to their multi-site inhibitory action. Their primary mechanism involves the chelation of metal ions, particularly copper, which are essential for the function of various enzymes in microbial cells. Additionally, dithiocarbamates can be metabolized to isothiocyanates, which are reactive compounds that can inactivate vital enzymes by reacting with their thiol (-SH) groups. This disruption of multiple metabolic pathways prevents the development of resistance.[13][14][15]



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Caption: Conceptual diagram of the multi-site inhibitory mechanism of dithiocarbamate biocides like **Busan 40**.

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